

# Information regarding "Rawsonol" is currently unavailable in public literature.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Rawsonol*

Cat. No.: B1678831

[Get Quote](#)

Following a comprehensive search for "**Rawsonol**," it has been determined that there is insufficient publicly available scientific literature to fulfill the request for a comparison guide on its mechanism of action.

The search identified a chemical compound named **Rawsonol** in the PubChem database.<sup>[1]</sup> This entry provides the molecular formula (C<sub>29</sub>H<sub>24</sub>Br<sub>4</sub>O<sub>7</sub>) and notes its origin from *Avrainvillea rawsonii*, a species of green algae.<sup>[1]</sup> However, the database and wider scientific literature lack any studies detailing its biological activity, mechanism of action, or any validation experiments.

Without this foundational information, it is not possible to:

- Describe its mechanism of action.
- Identify suitable alternative compounds for comparison.
- Provide experimental data and protocols related to its validation.
- Generate the requested data tables and visualizations.

Further searches for similar-sounding drugs yielded results for "Roxanol" (a trade name for morphine) and "Ranolazine," but these are distinct therapeutic agents and not chemically related to the compound identified as **Rawsonol**.

Conclusion: The creation of a comparison guide for **Rawsonol** is not feasible at this time due to the absence of research on its pharmacological properties. Further investigation into this

natural product would be required before such a guide could be developed.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Rawsonol | C<sub>29</sub>H<sub>24</sub>Br<sub>4</sub>O<sub>7</sub> | CID 180306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Information regarding "Rawsonol" is currently unavailable in public literature.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1678831#rawsonol-mechanism-of-action-validation-studies>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)